JZL184 vs. JZL195: A Comparative Guide to Modulating 2-AG Levels

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*FAAH/MAGL-IN-3*
Cat. No.:	*B3025905*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of JZL184, a selective monoacylglycerol lipase (MAGL) inhibitor, and JZL195, a dual fatty acid amide hydrolase (FAAH) and MAGL inhibitor. The focus is on their respective abilities to modulate the levels of the endocannabinoid 2-arachidonoylglycerol (2-AG). This comparison is supported by experimental data to aid researchers in selecting the appropriate tool for their studies of the endocannabinoid system.

Introduction to Endocannabinoid System Modulation

The endocannabinoid system (ECS) is a crucial neuromodulatory system involved in a wide array of physiological processes. The two primary endocannabinoid ligands are anandamide (AEA) and 2-arachidonoylglycerol (2-AG). Their signaling is tightly regulated by the activity of metabolic enzymes. Fatty acid amide hydrolase (FAAH) is the primary enzyme responsible for the degradation of AEA, while monoacylglycerol lipase (MAGL) is the main enzyme that hydrolyzes 2-AG[1][2].

© 2026 BenchChem. All rights reserved.

Inhibiting these enzymes offers a therapeutic strategy to enhance endocannabinoid signaling. JZL184 is a potent and selective inhibitor of MAGL, designed to specifically elevate 2-AG levels[3][4]. In contrast, JZL195 is a dual inhibitor that blocks both FAAH and MAGL, leading to a simultaneous increase in both AEA and 2-AG levels[5]. Understanding the distinct pharmacological profiles of these inhibitors is essential for designing experiments to probe the specific roles of 2-AG and the broader consequences of augmenting the entire endocannabinoid system.

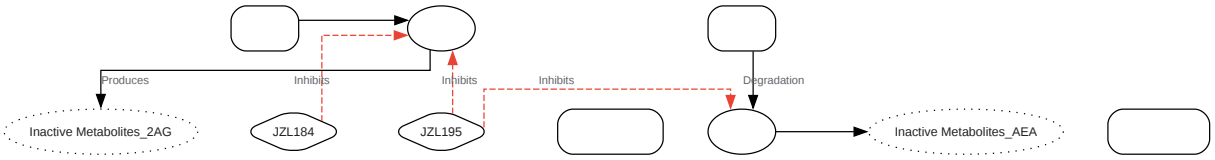
Mechanism of Action

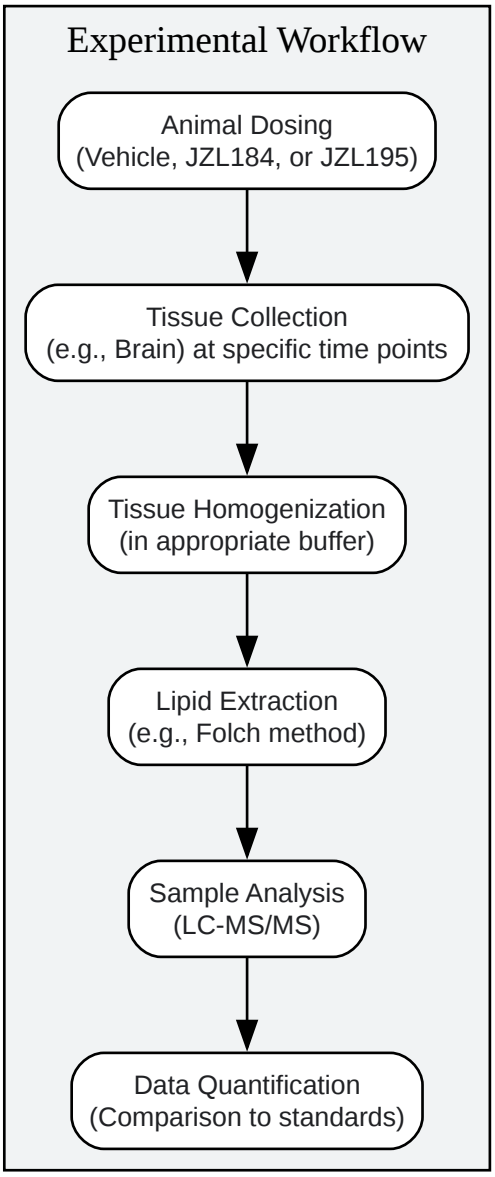
JZL184 and JZL195 both act as irreversible inhibitors of their target serine hydrolases. However, their selectivity profiles are distinct, leading to different downstream effects on endocannabinoid levels.

- JZL184: This compound is a highly selective inhibitor of MAGL. By covalently modifying the catalytic serine of MAGL, JZL184 effectively blocks the degradation of 2-AG, leading to its accumulation in various tissues, particularly the brain. While highly selective, at very high doses or with chronic administration, JZL184 can exhibit some off-target inhibition of FAAH.

- JZL195: This inhibitor was designed to potently inhibit both FAAH and MAGL. It acts by covalently modifying the active site serines of both enzymes. This dual inhibition results in the simultaneous elevation of both AEA and 2-AG, providing a tool to study the combined effects of these two major endocannabinoids.

© 2026 BenchChem. All rights reserved.





Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. The dual FAAH/MAGL inhibitor JZL195 has enhanced effects on endocannabinoid transmission and motor behavior in rats as compared to those of the MAGL inhibitor JZL184 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The dual FAAH/MAGL inhibitor JZL195 has enhanced effects on endocannabinoid transmission and motor behavior in rats as compared to those of the MAGL inhibitor JZL184 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Selective blockade of 2-arachidonoylglycerol hydrolysis produces cannabinoid behavioral effects - PMC [pmc.ncbi.nlm.nih.gov]
- 4. JZL 184 | Monoacylglycerol Lipase | Tocris Bioscience [tocris.com]
- 5. pnas.org [pnas.org]

- To cite this document: BenchChem. [JZL184 vs. JZL195: A Comparative Guide to Modulating 2-AG Levels]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025905/docs#jzl184-vs-jzl195-a-comparative-guide-to-modulating-2-ag-levels]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.